

Hexamethylolmelamine IR spectrum and NMR data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Hexamethylolmelamine

CAS No.: 531-18-0

Cat. No.: S569335

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Chemical Structure and Basic Properties

The basic structural information for **Hexamethylolmelamine** (CAS # 531-18-0) is available and can serve as a foundation for further analysis [1].

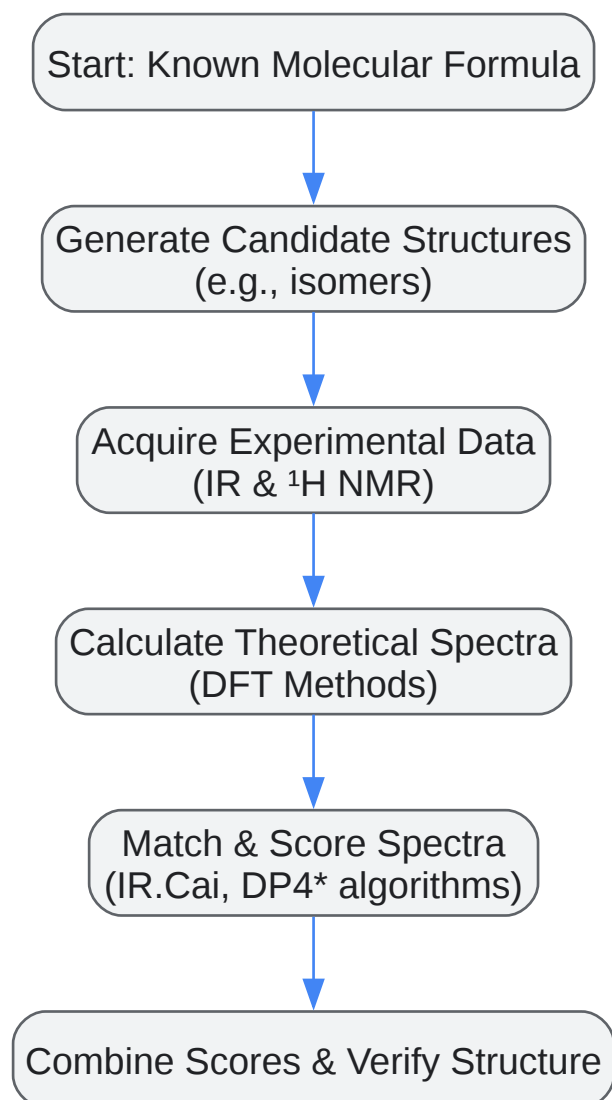
Property	Value
CAS Number	531-18-0 [1]
Molecular Formula	C ₉ H ₁₈ N ₆ O ₆ [1]
Molecular Weight	306.276 g/mol [1]
Melting Point	150 °C [1]
Density	1.8±0.1 g/cm ³ [1]

Missing Spectral Data and Alternative Approaches

The search results do not contain the experimental IR spectrum or NMR data for **hexamethylolmelamine** [2] [3]. One study highlights a method that combines **¹H NMR and IR spectroscopy** for automated structure

verification, which suggests a viable pathway to obtain the data you need [4].

The workflow below illustrates how spectroscopic data is typically used for structure verification in research, based on the methodology from the identified study [4].



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How to Locate the Spectral Data

Given the lack of direct data, here are concrete steps you can take to acquire it.

- **Consult Specialized Databases:** Search scientific databases using the CAS Number **531-18-0**. Key resources for spectral data include:
 - **SciFinder[®]** and **Reaxys**: Offer curated chemical data and may contain predicted or experimental spectra.
 - **NIST Chemistry WebBook**: A free resource that collects IR and mass spectra for many compounds.
- **Perform Computational Prediction:** You can generate theoretical spectra using computational chemistry software.
 - Use Density Functional Theory (DFT) with Gaussian, ORCA, or similar software packages.
 - For IR, calculate the vibrational frequencies and apply a standard scaling factor (e.g., 0.97-0.98) [4].
 - For ¹H NMR, calculate magnetic shielding constants and convert them to chemical shifts using a reference compound.
- **Consider Experimental Reproduction:** The structure is known, so you can record the spectra in a laboratory setting. For NMR, note that the molecule has **18 hydrogen atoms** in its structure [1], which will produce a specific spectrum based on its symmetric triazine ring and hydroxymethyl groups.

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References

1. Hexamethylolmelamin | CAS#:531-18-0 | Chemsrvc [chemsrc.com]
2. Analysis - Determining a Structure with NMR and IR - YouTube NMR [youtube.com]
3. Hexamethylenediamine(124-09-4) 1H NMR spectrum [chemicalbook.com]
4. Towards automatically verifying chemical structures... | Research Square [researchsquare.com]

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